

(S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic Acid proper disposal procedures

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Compound of Interest

Compound Name: (S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic Acid

CAS No.: 17561-26-1

Cat. No.: B022480

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Comprehensive Safety and Disposal Guide: (S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic Acid

As a laboratory professional or drug development scientist, handling specialized chiral intermediates requires not only experimental precision but also rigorous logistical planning for end-of-life chemical management. **(S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic acid** (CAS: 17561-26-1) presents unique disposal challenges due to its specific molecular architecture[1].

This guide provides the authoritative standard operating procedures (SOPs) for the safe handling, segregation, and disposal of this compound, ensuring compliance with environmental regulations and laboratory safety protocols.

Chemical Profile & Disposal Implications

To design a safe disposal protocol, we must first analyze the chemical's structural components and how they behave under waste treatment conditions. The molecule contains three critical

features: a chiral propionic acid backbone, a basic imidazole ring, and a covalently bound chlorine atom.

The presence of the halogen (chlorine) is the primary driver for its waste classification. When chlorinated organic compounds are incinerated at suboptimal temperatures, they can undergo heterogeneous catalytic reactions to form highly toxic polychlorinated dibenzo-p-dioxins (PCDDs) and polychlorinated dibenzofurans (PCDFs)[2]. Consequently, environmental protection agencies mandate that halogenated organics be strictly segregated from general organic waste so they can be routed to specialized RCRA-permitted incinerators capable of sustaining temperatures above 1000°C with acid-gas scrubbing[3]. Furthermore, the nitrogen in the imidazole ring will generate nitrogen oxides (NOx) upon combustion, while the chlorine yields hydrogen chloride (HCl) gas[1].

Table 1: Physicochemical Profile & Waste Routing Rationale

Property / Characteristic	Value / Identification	Operational & Disposal Implication
CAS Number	17561-26-1[1]	Essential identifier for accurate hazardous waste manifest logging.
Chemical Class	Halogenated Organic Acid	Critical: Must be segregated into "Halogenated Waste" streams to prevent dioxin/furan formation during incineration[2].
Combustion Byproducts	CO, NOx, HCl[1]	Requires disposal via licensed facilities equipped with advanced wet scrubbers for acid gas neutralization.
Incompatibilities	Strong oxidizers, strong bases	Do not co-mingle with reactive chemicals to prevent exothermic neutralization or oxidative reactions.

Standard Operating Procedure: Waste Segregation & Disposal

The following self-validating protocols ensure that waste generated from experiments utilizing **(S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic acid** meets the acceptance criteria of commercial hazardous waste disposal facilities.

Protocol A: Handling Solid Waste (Powders & Crystals)

Solid waste typically includes unused reagents, expired batches, or contaminated consumables (e.g., weighing papers, spatulas).

- **Containment:** Collect all solid chemical waste and heavily contaminated consumables in a leak-proof, high-density polyethylene (HDPE) container. Do not use metal containers, as residual acid may cause corrosion over time.
- **Spill Response (Solid):** In the event of a spill, do not use compressed air or dry sweeping, which can aerosolize the powder. Instead, use an anti-static brush and dustpan, or gently moisten the spill with a compatible solvent (e.g., water or ethanol) to suppress dust before wiping it up^[1].
- **Labeling:** Affix a hazardous waste label immediately. Mark explicitly as: "Hazardous Solid Waste - Halogenated Organic Acid (Contains Cl, N)".

Protocol B: Handling Liquid Waste (Solutions & Filtrates)

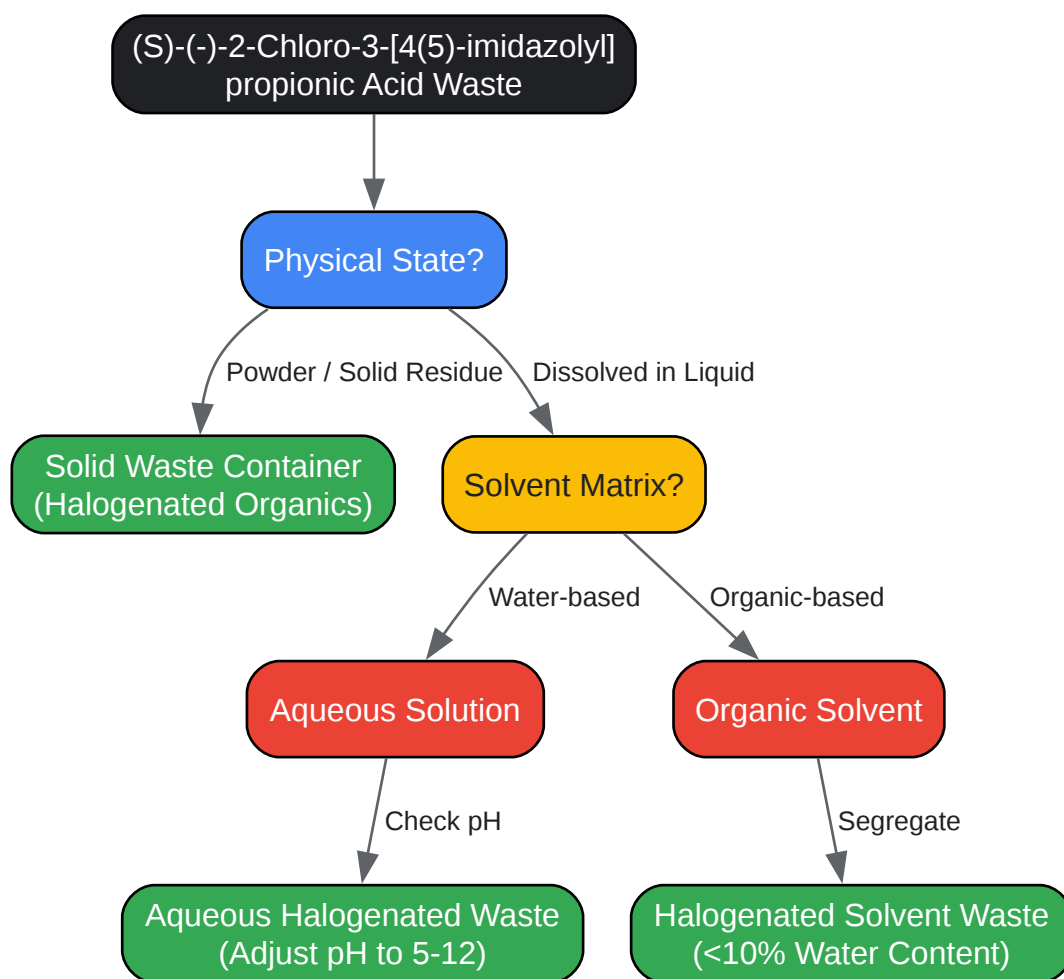
When the compound is dissolved in a solvent, the matrix dictates the disposal route. Strict control over water content and pH is required to maintain the waste's viability for incineration.

- **Matrix Identification:** Determine if the primary solvent is organic or aqueous.
- **Organic Solvent Waste:**
 - Route the solution to the Halogenated Solvent Waste carboy.

- Causality Check: Ensure the total water content of this waste stream remains below 10%. High water content drastically lowers the British Thermal Unit (BTU) heating value of the waste, which can disrupt the high-temperature conditions required at the incinerator to safely destroy the halogens without forming dioxins[3][4].
- Aqueous Waste:
 - Route to the Aqueous Halogenated Waste stream.
 - Causality Check: Verify the pH of the solution. Because this molecule is an acid, concentrated aqueous waste may be highly corrosive ($\text{pH} < 2$). Neutralize the solution carefully with sodium bicarbonate (NaHCO_3) or dilute sodium hydroxide (NaOH) until the pH is between 5 and 12 before sealing the waste container[4]. This prevents the degradation of the storage drum and prevents dangerous reactions with other co-mingled aqueous wastes.

Waste Routing Decision Matrix

To streamline laboratory operations and prevent improper mixing, follow the logical workflow outlined in the diagram below when disposing of **(S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic acid**.



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Decision matrix for the segregation and routing of **(S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic acid**.

Emergency Exposure & First Aid

While managing disposal, accidental exposure may occur. Ensure the following steps are taken immediately:

- Inhalation: Move the affected personnel to fresh air. If respiratory irritation persists due to dust inhalation, seek immediate medical attention[1].
- Skin/Eye Contact: Immediately flush the affected area with copious amounts of water for a minimum of 15 minutes. Remove contaminated clothing (which must then be routed to solid hazardous waste)[1].

References

- University of Wisconsin Oshkosh. UWO Guide to Classifying Unwanted Materials. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Disposal Handbook Guide To Managing Classification And Disposal Of Hazardous Waste At Superfund Sites. Retrieved from [\[Link\]](#)
- Peng, Y., et al. (2020). Formation, Measurement, and Control of Dioxins from the Incineration of Municipal Solid Wastes: Recent Advances and Perspectives. *Energy & Fuels* 34(11). Retrieved from [\[Link\]](#)

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Sources

- [1. combi-blocks.com](https://combi-blocks.com) [combi-blocks.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Document Display \(PURL\) | NSCEP | US EPA](#) [nepis.epa.gov]
- [4. uwosh.edu](https://uwosh.edu) [uwosh.edu]
- To cite this document: BenchChem. [(S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic Acid proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b022480/docs#s-2-chloro-3-4-5-imidazolyl-propionic-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b022480/docs#s-2-chloro-3-4-5-imidazolyl-propionic-acid-proper-disposal-procedures)

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